

Application Note: Quantification of Lu AA39835 in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Lu AA39835-d3

Cat. No.: B12398737

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Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of Lu AA39835, a metabolite of the antidepressant vortioxetine, in human plasma. The protocol outlines two effective sample preparation techniques: solid-phase extraction (SPE) and liquid-liquid extraction (LLE), followed by chromatographic separation and mass spectrometric detection. This method is suitable for pharmacokinetic studies, therapeutic drug monitoring, and other clinical research applications.

Introduction

Lu AA39835 is a hydroxylated metabolite of vortioxetine, a multimodal antidepressant.^[1] While it is a minor metabolite, it exhibits inhibitory activity at the serotonin transporter (SERT), similar to the parent compound.^{[1][2]} However, it is not expected to cross the blood-brain barrier.^{[1][2]} Accurate quantification of Lu AA39835 in biological matrices is essential for understanding the complete pharmacokinetic profile of vortioxetine. This document provides a detailed protocol for the analysis of Lu AA39835 in human plasma using LC-MS/MS.

Experimental

- Lu AA39835 reference standard
- ¹³C-labeled Lu AA39835 (internal standard)^[1]

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (deionized, 18 MΩ·cm)
- Human plasma with EDTA as anticoagulant
- Varian SPEC C8 SPE cartridges (for SPE method)[1]
- CAPCELL PAK SCX UG80 column (for LLE method)[3]
- Ionosper 5C ion exchange column (for SPE method)[1]
- A high-performance liquid chromatography (HPLC) system capable of gradient elution.
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Blood samples should be collected in Vacutainers® containing ethylenediaminetetraacetic acid (EDTA).[1][3] Plasma is separated by centrifugation and stored at -20°C or lower until analysis.
[1][3]

Protocols

Two methods for sample preparation are presented below: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).

Protocol 1: Solid-Phase Extraction (SPE)[1]

- Thaw plasma samples at room temperature.
- Spike the plasma samples with the ¹³C-labeled internal standard.
- Condition the Varian SPEC C8 SPE cartridges in a 96-well plate format.

- Load the plasma samples onto the SPE cartridges.
- Wash the cartridges to remove interferences.
- Elute the analyte and internal standard.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

Protocol 2: Liquid-Liquid Extraction (LLE)[3]

- Thaw plasma samples at room temperature.
- Spike the plasma samples with the internal standard.
- Add an appropriate organic extraction solvent.
- Vortex the mixture to ensure thorough mixing.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube.
- Evaporate the organic solvent to dryness.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

The following are suggested starting conditions for the chromatographic separation and mass spectrometric detection. Method optimization is recommended.

Liquid Chromatography

Parameter	Method 1 (Based on SPE) [1]	Method 2 (Based on LLE) [3]
Column	Ionosper 5C ion exchange	CAPCELL PAK SCX UG80
Mobile Phase	To be optimized	A: 10 mmol/L Ammonium Formate/Formic Acid (400:1)B: Acetonitrile (20:80 A:B)
Flow Rate	To be optimized	To be optimized
Injection Volume	To be optimized	To be optimized
Column Temp.	To be optimized	To be optimized

Mass Spectrometry

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	To be determined for Lu AA39835 and IS
Product Ion (m/z)	To be determined for Lu AA39835 and IS
Collision Energy	To be optimized
Dwell Time	To be optimized

Data Analysis and Quantification

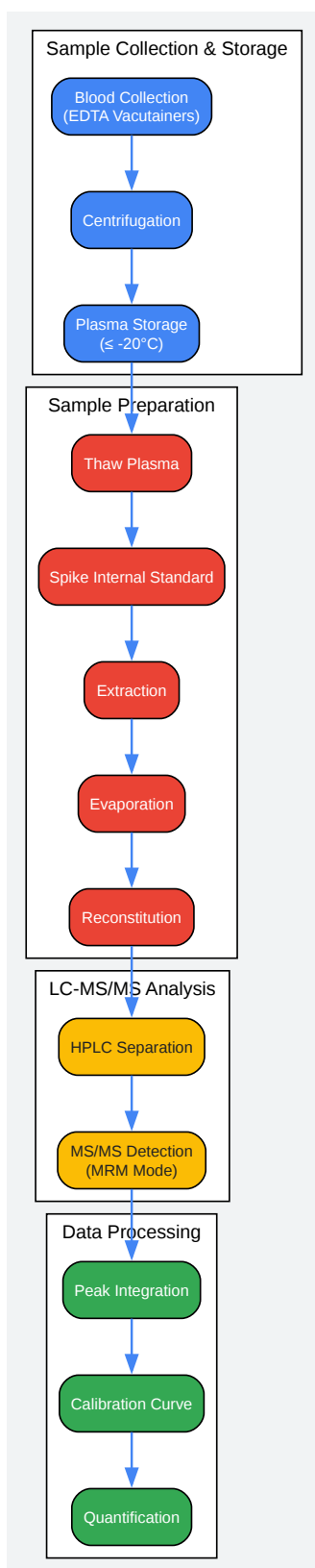
The concentration of Lu AA39835 in plasma samples is determined by constructing a calibration curve. The curve is generated by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards. A linear regression analysis is then applied.

Performance Characteristics

The following table summarizes the reported performance characteristics for the quantification of Lu AA39835 in human plasma.

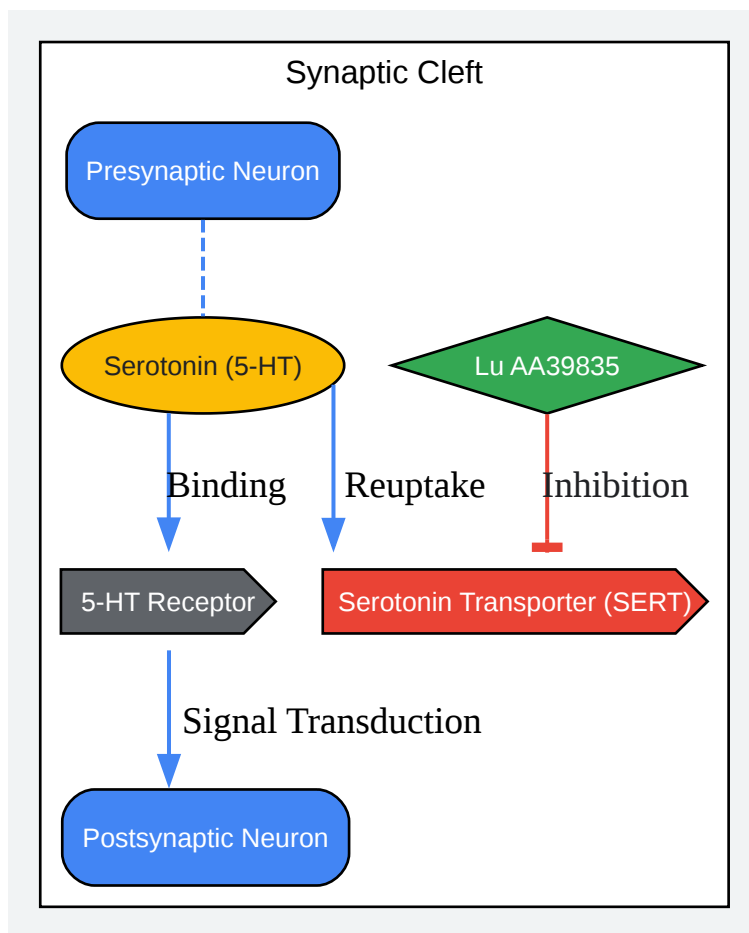
Parameter	Value	Reference
Linear Range	0.04 to 40 ng/mL	[1] [3]
Lower Limit of Quantification (LLOQ)	0.04 ng/mL	[1] [3]
Accuracy	90.0% to 109.0%	[1]
Precision (%CV)	3.20% to 10.7%	[1]

Visualizations



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Caption: Experimental workflow for Lu AA39835 quantification.



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Caption: Simplified signaling pathway of Lu AA39835.

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References

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